

# Application Notes and Protocols for WSP-5

## Staining in Cultured Cells

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### Compound of Interest

Compound Name: WSP-5

Cat. No.: B15556035

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Audience: Researchers, scientists, and drug development professionals.

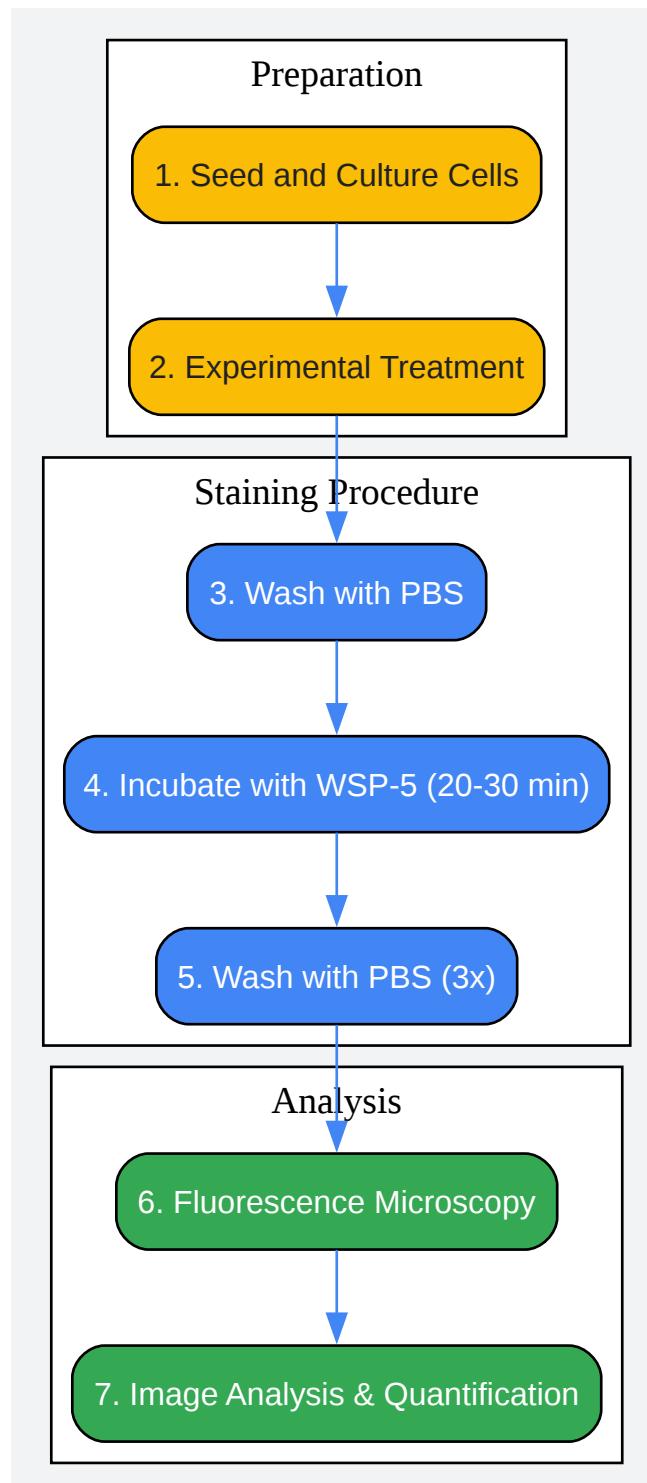
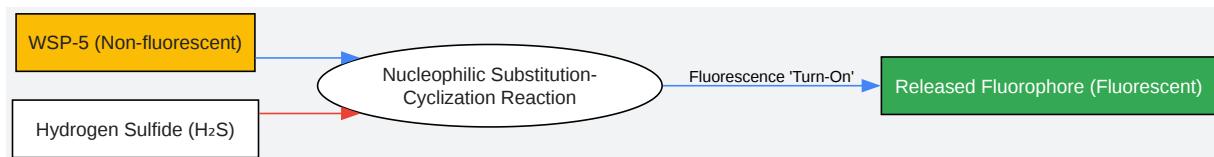
### Introduction:

**WSP-5** (Washington State Probe-5) is a fluorescent probe designed for the sensitive and rapid detection of hydrogen sulfide ( $H_2S$ ) within biological samples, including cultured cells.<sup>[1][2]</sup>  $H_2S$  is increasingly recognized as a critical gaseous signaling molecule, analogous to nitric oxide, with significant roles in the immunological, neurological, and cardiovascular systems.<sup>[2][3]</sup>

**WSP-5** operates on a "turn-on" mechanism, where it is initially non-fluorescent and exhibits a significant increase in fluorescence upon reaction with  $H_2S$ .<sup>[2][4]</sup> This reaction is based on the dual-nucleophilicity of  $H_2S$ , which mediates a tandem nucleophilic substitution-cyclization reaction to release a highly fluorescent molecule.<sup>[5][6]</sup> The probe demonstrates high selectivity for  $H_2S$  over other reactive sulfur species like cysteine and glutathione.<sup>[5][6]</sup>

### Mechanism of Action:

**WSP-5** is a cell-permeable compound that contains a fluorescein core modified with two pyridine disulfide groups. In its native state, the fluorescence of the core is quenched. Upon encountering  $H_2S$ , a specific chemical reaction occurs. The  $H_2S$  molecule attacks the disulfide bonds, leading to a cyclization reaction that releases the unquenched fluorophore.<sup>[5]</sup> This "turn-on" response allows for the direct visualization and quantification of  $H_2S$  levels within living cells.



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